An In-depth Technical Guide to 2,3-Dimethylbenzamide: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*2,3-Dimethylbenzamide*
CAS No.:	*5580-34-7*
Cat. No.:	*B1586049*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **2,3-dimethylbenzamide**, a key chemical intermediate. It is intended to serve as a technical resource for professionals in organic synthesis, medicinal chemistry, and agrochemical development. This document delves into the compound's fundamental properties, detailed synthesis protocols with mechanistic insights, analytical characterization, and safety considerations.

Core Compound Identification

The subject of this guide is **2,3-dimethylbenzamide**. Its definitive identifiers are crucial for accurate sourcing, regulatory compliance, and scientific communication.

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Identifier	Value
IUPAC Name	2,3-dimethylbenzamide[1][2]
CAS Number	5580-34-7[1][2]
Molecular Formula	$C_9H_{11}NO$[2]
Molecular Weight	149.19 g/mol

Physicochemical and Spectroscopic Profile

Understanding the physical and spectroscopic properties of **2,3-dimethylbenzamide** is essential for its handling, purification, and characterization.

Property	Value
Appearance	White to off-white crystalline solid
Melting Point	144-147 °C
Boiling Point	285.2 °C at 760 mmHg
Solubility	Soluble in organic solvents such as ethanol, methanol, and acetone. Sparingly soluble in water.
Density	1.05 g/cm^3

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural confirmation of **2,3-dimethylbenzamide**. Below are the expected key spectral features.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The spectrum will exhibit characteristic signals for the aromatic protons and the methyl groups. The two methyl groups will appear as singlets, likely in the range of δ 2.2-2.5 ppm. The aromatic protons will present as a multiplet in the aromatic region (δ 7.0-7.8 ppm). The amide protons will show as a broad singlet, the chemical shift of which can be concentration and solvent dependent.

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- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum will show distinct peaks for the carbonyl carbon of the amide (typically δ 168-172 ppm), the aromatic carbons, and the two methyl carbons (usually in the δ 15-25 ppm region).

- IR (Infrared) Spectroscopy: The IR spectrum is characterized by a strong C=O stretching vibration for the amide carbonyl group around 1640-1680 cm^{-1}. The N-H stretching of the primary amide will appear as two bands in the region of 3100-3500 cm^{-1}. C-H stretching from the aromatic and methyl groups will be observed around 2850-3100 cm^{-1}.[2]

- MS (Mass Spectrometry): The mass spectrum will show a molecular ion peak $[M]^+$ at m/z = 149, corresponding to the molecular weight of the compound.[2]

Synthesis of **2,3-Dimethylbenzamide**: A Detailed Protocol

The synthesis of **2,3-dimethylbenzamide** is most commonly achieved through the hydrolysis of 2,3-dimethylbenzonitrile. This method is efficient and proceeds in high yield. Both acid and base-catalyzed hydrolysis pathways are viable.

Acid-Catalyzed Hydrolysis of 2,3-Dimethylbenzonitrile

This protocol provides a reliable method for the preparation of **2,3-dimethylbenzamide** from its corresponding nitrile.

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,3-dimethylbenzonitrile (1 equivalent).

- Reagent Addition: Add a 1:1 mixture of concentrated sulfuric acid and water. The amount of the acidic solution should be sufficient to ensure effective stirring.

- Reaction Conditions: Heat the mixture to reflux (approximately 100-110 °C) with vigorous stirring.

- Monitoring the Reaction: The reaction progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting nitrile.

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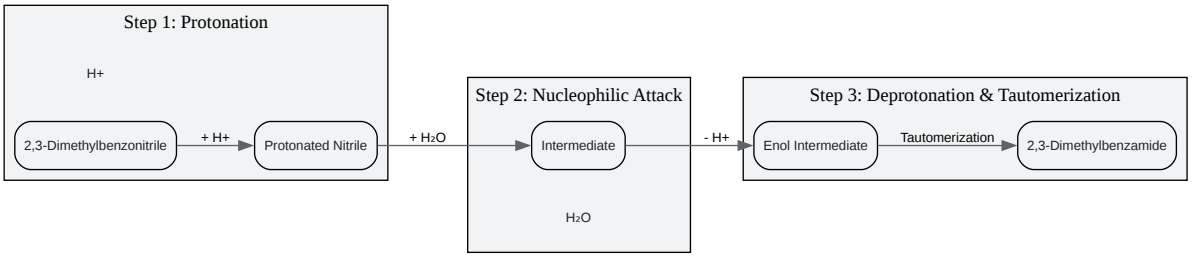
- Work-up: After the reaction is complete (typically 2-4 hours), cool the mixture to room temperature and carefully pour it onto crushed ice.
- Isolation of Product: The crude **2,3-dimethylbenzamide** will precipitate as a solid. Collect the solid by vacuum filtration and wash it with cold water to remove any remaining acid.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **2,3-dimethylbenzamide**.

Causality and Mechanistic Insight:

The acid-catalyzed hydrolysis of a nitrile to an amide is a well-established reaction.[3][4][5] The mechanism involves the protonation of the nitrile nitrogen, which increases the electrophilicity of the nitrile carbon, making it susceptible to nucleophilic attack by water.[3][4] A series of proton transfers and tautomerization steps then lead to the formation of the amide.[5]



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Caption: Acid-catalyzed hydrolysis of 2,3-dimethylbenzonitrile.

Base-Catalyzed Hydrolysis of 2,3-Dimethylbenzonitrile

An alternative route to **2,3-dimethylbenzamide** involves hydrolysis under basic conditions.

Experimental Protocol:

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- Reaction Setup: To a round-bottom flask fitted with a reflux condenser and a magnetic stirrer, add 2,3-dimethylbenzonitrile (1 equivalent) and a suitable solvent such as ethanol or methanol.
- Reagent Addition: Add an aqueous solution of a strong base, such as sodium hydroxide or potassium hydroxide (2-3 equivalents).
- Reaction Conditions: Heat the mixture to reflux with constant stirring.
- Monitoring the Reaction: Monitor the reaction by TLC until the starting material is consumed.
- Work-up: Cool the reaction mixture to room temperature. If the product precipitates, it can be collected by filtration. Otherwise, the solvent can be removed under reduced pressure.
- Neutralization and Isolation: The residue is then neutralized with a dilute acid (e.g., HCl) to precipitate the **2,3-dimethylbenzamide**. The solid is collected by filtration and washed with cold water.
- Purification: Recrystallize the crude product from an appropriate solvent to obtain pure **2,3-dimethylbenzamide**.

Causality and Mechanistic Insight:

In the base-catalyzed mechanism, the hydroxide ion acts as the nucleophile, directly attacking the electrophilic carbon of the nitrile group.[6] This is followed by protonation from water to form an imidic acid intermediate, which then tautomerizes to the more stable amide.[6]

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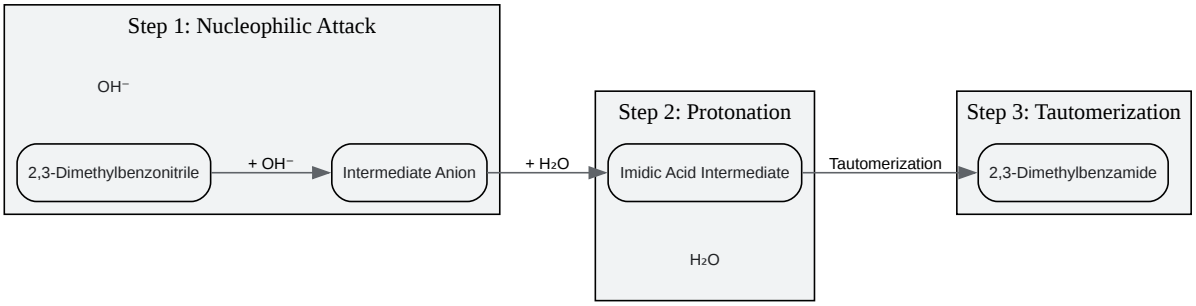

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Caption: Base-catalyzed hydrolysis of 2,3-dimethylbenzonitrile.

Applications in Chemical Synthesis

2,3-Dimethylbenzamide serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the agrochemical and pharmaceutical industries.

Agrochemicals

A significant application of related dimethylbenzamides is in the synthesis of insecticides. For instance, the structurally similar 2-amino-5-chloro-N,3-dimethylbenzamide is a key intermediate in the production of chlorantraniliprole, a widely used insecticide.[7] This highlights the importance of the dimethylbenzamide scaffold in developing new crop protection agents.

Pharmaceutical Development

While direct applications of **2,3-dimethylbenzamide** in pharmaceuticals are less documented, its precursor, 2,3-dimethylbenzaldehyde, is a key intermediate in the synthesis of dexmedetomidine hydrochloride, a sedative and analgesic agent.[8] This underscores the relevance of the 2,3-dimethylphenyl moiety in medicinal chemistry. Furthermore, N,N-dimethylbenzamide, a related compound, has been investigated as a hydrotropic agent to improve the solubility of poorly water-soluble drugs.[9]

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Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **2,3-dimethylbenzamide**.

- Hazard Identification: **2,3-Dimethylbenzamide** is harmful if swallowed, causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation.[1]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. If there is a risk of inhalation, use a respirator with an appropriate cartridge.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

2,3-Dimethylbenzamide is a chemical compound with significant utility as a synthetic intermediate. Its straightforward preparation from 2,3-dimethylbenzonitrile, coupled with the importance of the dimethylbenzamide structural motif in applied chemistry, makes it a compound of interest for researchers in various fields. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective and responsible use in the laboratory and in industrial applications.

References

- PubChem. (n.d.). **2,3-Dimethylbenzamide**. National Center for Biotechnology Information. Retrieved from [Link]
- Google Patents. (n.d.). Method for preparing 2,3-dimethyl benzaldehyde.
- Google Patents. (n.d.). Preparation for 2-amino-5-chlorine-N,3-dimethyl benzamide.
- NIST. (n.d.). **2,3-Dimethylbenzamide**. NIST Chemistry WebBook. Retrieved from [Link]

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- Organic Chemistry Tutor. (n.d.). Hydrolysis of Nitriles. Retrieved from [Link]
- Lumen Learning. (n.d.). Hydrolysis of nitriles. Organic Chemistry II. Retrieved from [Link]
- Master Organic Chemistry. (n.d.). Acidic Hydrolysis of Nitriles To Amides. Retrieved from [Link]
- Chemistry Steps. (n.d.). The Mechanism of Nitrile Hydrolysis To Carboxylic Acid. Retrieved from [Link]

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Sources

- 1. 2,3-Dimethylbenzamide | C9H11NO | CID 2800987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-Dimethylbenzamide [webbook.nist.gov]
- 3. organicchemistrytutor.com [organicchemistrytutor.com]
- 4. 21.5. Hydrolysis of nitriles | Organic Chemistry II [courses.lumenlearning.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. The Mechanism of Nitrile Hydrolysis To Carboxylic Acid - Chemistry Steps [chemistrysteps.com]
- 7. CN101492387B - Preparation for 2-amino-5-chlorine-N,3-dimethyl benzamide - Google Patents [patents.google.com]
- 8. Method for preparing 2,3-dimethyl benzaldehyde - Eureka | Patsnap [eureka.patsnap.com]
- 9. N,N-Dimethylbenzamide 99 611-74-5 [sigmaaldrich.com]
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